

Crystallographic Insights & Performance Guide: Chiral 2,5-Dimethylpiperazine Salts

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Compound of Interest

Compound Name: 1-((2S,5S)-2,5-diMethylpiperazin-1-yl)ethanone

CAS No.: 1267873-19-7

Cat. No.: B1169377

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Executive Summary & Stereochemical Definition

For researchers in crystal engineering and chiral resolution, distinguishing the stereoisomers of 2,5-dimethylpiperazine is the critical first step. Commercial "2,5-dimethylpiperazine" is often the trans-isomer, which is achiral (meso) due to a center of inversion (

). The cis-isomer exists as a pair of enantiomers (

and

) and is the active agent for chiral applications.

- Target Product: cis-2,5-Dimethylpiperazine salts (Chiral Resolving Agents).
- Primary Application: Optical resolution of racemic acids (e.g., ibuprofen, mandelic acid) and crystal engineering of pharmaceutical co-crystals.
- Key Advantage: The rigid piperazine chair conformation provides a predictable "lock-and-key" supramolecular synthon (

motif) that stabilizes diastereomeric salts more effectively than flexible amines like phenylethylamine.

Crystallographic Data & Structural Mechanics

Crystal System and Space Groups

The performance of 2,5-DMP salts is governed by their packing efficiency. Unlike the trans-isomer, which typically crystallizes in centrosymmetric space groups (e.g.,

), the chiral cis-isomer salts crystallize in non-centrosymmetric space groups (e.g.,

or

), which is a prerequisite for optical resolution.

Table 1: Crystallographic Parameters of 2,5-DMP Salts

Salt System	Cation Isomer	Space Group	Lattice Features	H-Bonding Network
2,5-DMP	trans (Meso)		Centrosymmetric ; Layers	2D network via N-H...Cl
2,5-DMP	trans (Meso)		Inversion center on cation	Layered (001) sheets
2,5-DMP Tartrate	cis (Chiral)		Chiral axis; Helical packing	3D network via N-H...O
2,5-DMP Ibuprofen	cis (Chiral)		Orthorhombic; Columnar	1D chains (Charge-assisted)

Supramolecular Synthons

The robustness of 2,5-DMP salts arises from the charge-assisted hydrogen bond between the protonated piperazine nitrogen and the carboxylate/anion.

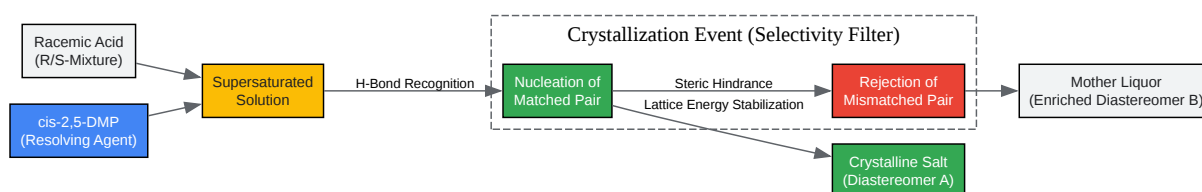
- Primary Interaction:

(Distance: $\sim 2.6 - 2.8 \text{ \AA}$).

- Topology: The equatorial methyl groups in the cis-isomer force the counter-ions into specific "pockets," maximizing chiral recognition.

Visualization: Supramolecular Assembly

The following diagram illustrates the formation of the diastereomeric salt network, highlighting the critical "Selectivity Filter" step where the crystal lattice rejects the mismatched enantiomer.



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Caption: Mechanism of diastereomeric salt formation showing the kinetic selection of the matched pair.

Comparative Performance Analysis

Resolution Efficiency

The table below compares cis-2,5-DMP against industry-standard resolving agents. 2,5-DMP excels in resolving sterically hindered acids due to its rigid cyclic structure.

Table 2: Comparative Performance of Resolving Agents

Resolving Agent	Structural Class	Resolution Efficiency (S-Factor)	Yield (Typical)	Best For
cis-2,5-Dimethylpiperazine	Cyclic Diamine (Rigid)	High (S > 40)	35-45% (Theoretical Max 50%)	Sterically hindered acids (e.g., Ibuprofen analogs)
Phenylethylamine	Acyclic Amine (Flexible)	Moderate (S ~ 15-25)	30-40%	General carboxylic acids
Tartaric Acid	Dicarboxylic Acid	High (S > 50)	40-45%	Chiral amines (Reverse resolution)
2-Methylpiperazine	Cyclic Amine	Moderate	25-35%	Simple acids; less steric bulk than 2,5-DMP

Physicochemical Stability

- Thermal Stability: 2,5-DMP salts typically exhibit higher melting points (C) compared to acyclic amine salts, indicating higher lattice energy.
- Solubility Profile:
 - Water:[1] Highly soluble (facilitates green chemistry).
 - Ethanol:[1] Moderate solubility (ideal for recrystallization).
 - Acetone:[1] Low solubility (antisolvent).

Experimental Protocols

Protocol A: Synthesis of Diastereomeric Salts

This protocol is self-validating: The formation of a precipitate indicates a successful "matched" pairing.

- **Stoichiometry Calculation:** Determine the molar mass of the racemic acid. Use 0.55 molar equivalents of cis-2,5-dimethylpiperazine (Half-equivalent method is often superior for maximizing ee%).
- **Dissolution:** Dissolve the racemic acid in Ethanol (95%) at C.
- **Addition:** Add the resolving agent (dissolved in minimal water) dropwise.
- **Nucleation:** Cool slowly to room temperature (C/min). Critical Step: If oiling out occurs, reheat and add 5% v/v acetone.
- **Harvesting:** Filter the crystals. Wash with cold ethanol.
- **Recrystallization:** Recrystallize from Ethanol/Water (9:1) to upgrade chiral purity (>99% ee).

Protocol B: Single Crystal Growth for XRD

- **Method:** Slow Evaporation.
- **Solvent System:** Methanol/Water (1:1).
- **Procedure:** Prepare a saturated solution of the purified salt. Filter through a 0.45 m syringe filter into a narrow vial. Cover with parafilm and poke 3-4 pinholes.
- **Timeline:** Allow to stand undisturbed for 5-7 days. Look for block-like or prismatic crystals (needles often indicate poor diffraction quality).

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- To cite this document: BenchChem. [Crystallographic Insights & Performance Guide: Chiral 2,5-Dimethylpiperazine Salts]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1169377/docs#crystallographic-insights-performance-guide-chiral-2-5-dimethylpiperazine-salts\]](https://www.benchchem.com/product/b1169377/docs#crystallographic-insights-performance-guide-chiral-2-5-dimethylpiperazine-salts)

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